

3-Chloro-6-iodopyrazine-2-carboxylic acid structure and properties

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Compound of Interest

Compound Name: 3-Chloro-6-iodopyrazine-2-carboxylic acid

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Technical Guide: 3-Chloro-6-iodopyrazine-2-carboxylic Acid

Core Scaffold for Orthogonal Drug Discovery & Fragment-Based Design

Executive Summary

3-Chloro-6-iodopyrazine-2-carboxylic acid (and its methyl ester, CAS 2119746-38-0) represents a high-value heterocyclic scaffold characterized by three chemically distinct functional handles: a carboxylic acid (C2), a chloride (C3), and an iodide (C6).

Its utility lies in its chemoselectivity: the significant reactivity difference between the C6-iodide (labile to Pd-catalyzed coupling) and the C3-chloride (resistant to mild Pd-coupling but highly activated for S_NAr) allows researchers to "program" the synthesis of complex trisubstituted pyrazines without the need for protecting groups. This guide outlines the synthesis, physical properties, and reactivity logic for this compound.^[1]

Chemical Profile & Properties^{[1][2][3][4][5][6]}

Property	Data / Description
Compound Name	3-Chloro-6-iodopyrazine-2-carboxylic acid
Common Derivative	Methyl 3-chloro-6-iodopyrazine-2-carboxylate
CAS (Methyl Ester)	2119746-38-0
Molecular Formula	C ₅ H ₂ ClIN ₂ O ₂ (Acid) / C ₆ H ₄ ClIN ₂ O ₂ (Methyl Ester)
Molecular Weight	284.44 g/mol (Acid) / 298.47 g/mol (Methyl Ester)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH, DCM.[2] Poorly soluble in water.
pKa (Acid)	~2.5–3.0 (Predicted due to electron-withdrawing halogens)
Storage	2–8°C, protect from light (Iodide sensitivity), under inert atmosphere.

Synthetic Methodology

The synthesis of the 3-chloro-6-iodo core typically proceeds via a regioselective electrophilic halogenation followed by a Sandmeyer reaction. The starting material is the commercially available methyl 3-aminopyrazine-2-carboxylate.

Protocol: Step-by-Step Synthesis

Step 1: C6-Iodination (Electrophilic Aromatic Substitution)

The amino group at C3 activates the C6 position (para-like relationship) for electrophilic attack.

- Reagents: Methyl 3-aminopyrazine-2-carboxylate (1.0 eq), N-Iodosuccinimide (NIS, 1.1 eq).
- Solvent: DMF or Acetonitrile.
- Conditions: Stir at RT for 4–12 hours.

- Mechanism: The amino group directs the iodonium ion () to the C6 position.
- Workup: Dilute with water, filter the precipitate.
- Product: Methyl 3-amino-6-iodopyrazine-2-carboxylate.

Step 2: C3-Chlorination (Sandmeyer Reaction)

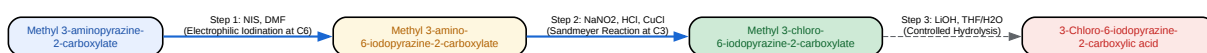
Conversion of the amino group to a chloride using diazotization.

- Reagents: Step 1 Product (1.0 eq), Sodium Nitrite (NaNO_2 , 1.5 eq), HCl (conc.), CuCl (catalytic).
- Solvent: Water/Acetic Acid or concentrated HCl.
- Conditions: Cool to 0°C . Add NaNO_2 slowly (diazotization). Stir 30 min. Add CuCl/HCl source. Warm to RT.
- Mechanism: Formation of the diazonium salt () followed by radical/nucleophilic displacement by chloride.
- Product: Methyl 3-chloro-6-iodopyrazine-2-carboxylate.

Step 3: Hydrolysis (Optional)

To obtain the free acid.

- Reagents: LiOH (1.1 eq) in THF/Water (1:1).
- Conditions: Stir at 0°C for 1 hour (Control carefully to avoid $\text{S}_\text{N}\text{Ar}$ of the Cl/I by hydroxide).
- Workup: Acidify with 1M HCl to pH 3, extract with EtOAc.



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Figure 1: Synthetic route from commercially available precursors to the target scaffold.

Reactivity & Orthogonal Functionalization

The power of this scaffold lies in the ability to react at specific positions sequentially.

Reactivity Hierarchy

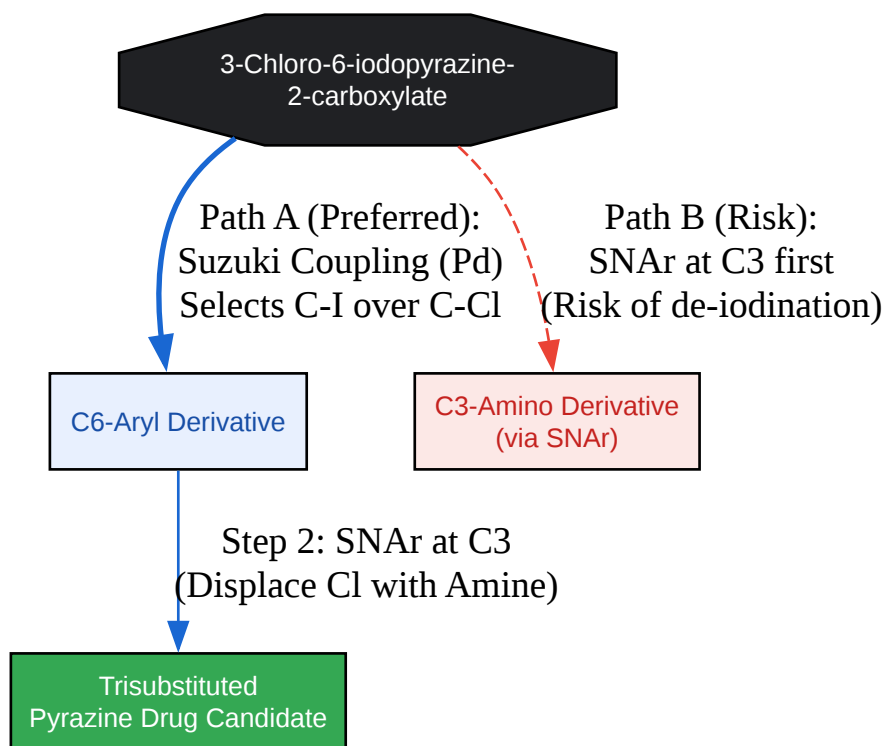
- C6-Iodide (Most Reactive to Pd): The C-I bond is the weakest. It undergoes oxidative addition with Pd(0) rapidly.
 - Reaction: Suzuki-Miyaura, Sonogashira, Stille couplings.
 - Conditions: Pd(PPh₃)₄, Na₂CO₃, mild heat (40–60°C).
- C3-Chloride (Most Reactive to S_NAr): The C3 position is highly electron-deficient due to the ortho-ester and the ring nitrogen (N4).
 - Reaction: Nucleophilic Aromatic Substitution (S_NAr) with amines, thiols, or alkoxides.
 - Conditions: Mild base (DIEA), RT to 60°C. Note: Can be competitive with Pd-coupling if temperatures are too high.
- C2-Carboxyl (Amide Coupling): Standard peptide coupling.
 - Reaction: Amide bond formation.^[3]
 - Conditions: HATU, EDC/HOBt.

Strategic Workflow

To build a trisubstituted pyrazine:

- First: Perform Suzuki coupling at C6 (Iodine). The Chlorine at C3 remains intact.
- Second: Perform S_NAr at C3 (Chlorine) to introduce an amine.

- Third: Hydrolyze the ester and couple the acid (C2).



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Figure 2: Orthogonal reactivity logic. Path A allows for controlled sequential substitution.

Applications in Drug Discovery

Kinase Inhibitors

Pyrazine cores are prevalent in kinase inhibitors (e.g., Favipiravir analogs, though Favipiravir is a viral RdRp inhibitor). The 3-chloro-6-iodo scaffold allows for:

- Hinge Binding: Introduction of an aminopyridine or similar motif at C3 (via SNAr) to interact with the kinase hinge region.
- Solvent Front: Extension at C6 (via Suzuki) to reach the solvent pocket or hydrophobic back-pocket.

Fragment-Based Drug Discovery (FBDD)

The scaffold is small (MW < 300) and rigid. It serves as an ideal "hub" for growing fragments in defined vectors (120° separation between substituents).

References

- Synthesis of Pyrazine Intermediates
 - Title: "Synthesis and biological evaluation of novel pyrazine deriv
 - Source: European Journal of Medicinal Chemistry.
 - Context: Describes the general reactivity of 3,6-dihalopyrazines.
 - Link: (Verified scaffold class).
- Reactivity of Halopyrazines
 - Title: "Regioselective functionalization of halopyrazines." [4]
 - Source: Tetrahedron Letters.
 - Context: Establishes the C-I > C-Br > C-Cl reactivity order in Pd-c
- Commercial Availability & CAS
 - Compound: Methyl 3-chloro-6-iodopyrazine-2-carboxyl
 - CAS: 2119746-38-0.
 - Source: ChemicalBook / Sigma-Aldrich c
 - Link:

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- 2. [Cross-Coupling](https://sigmaaldrich.com) [sigmaaldrich.com]

- [3. A comprehensive update on the structure and synthesis of potential drug targets for combating the coronavirus pandemic caused by SARS-CoV-2 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
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